

SR-0813 solubility and stability in DMSO

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Compound of Interest

Compound Name: SR-0813

Cat. No.: B10823721

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Technical Support Center: SR-0813

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and stability of **SR-0813** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **SR-0813**?

A1: The recommended solvent for **SR-0813** is Dimethyl Sulfoxide (DMSO).

Q2: What is the maximum solubility of **SR-0813** in DMSO?

A2: **SR-0813** has a high solubility in DMSO, with concentrations of up to 100 mg/mL being achievable.^[1] To reach these concentrations, sonication or ultrasonic assistance is recommended.^{[1][2]} It is also crucial to use newly opened, non-hygroscopic DMSO, as water content can significantly impact solubility.^[1]

Q3: How should I prepare a stock solution of **SR-0813** in DMSO?

A3: To prepare a stock solution, weigh the desired amount of **SR-0813** powder and add the appropriate volume of fresh, high-quality DMSO. To aid dissolution, especially for higher concentrations, sonication is recommended.^{[1][2]} Ensure the solution is clear before storage.

Q4: What are the recommended storage conditions for **SR-0813** in DMSO?

A4: For long-term stability, it is recommended to store **SR-0813** stock solutions in DMSO at -80°C, where it can be stable for up to 6 months to a year.[1][2] For shorter-term storage, -20°C is also an option, with stability for up to 1 month.[1]

Q5: Can I freeze-thaw solutions of **SR-0813** in DMSO?

A5: While specific data on **SR-0813** is not available, general studies on compounds in DMSO suggest that multiple freeze-thaw cycles do not cause significant compound loss for many substances.[3] However, to ensure the highest integrity of your **SR-0813** solution, it is best practice to aliquot the stock solution into smaller, single-use volumes to minimize the number of freeze-thaw cycles.

Q6: What is the mechanism of action of **SR-0813**?

A6: **SR-0813** is a potent and selective inhibitor of the YEATS domain of the proteins ENL and AF9.[1][2] By inhibiting these domains, **SR-0813** can modulate the transcription of key genes involved in acute leukemia, such as HOXA9, MEIS1, and MYC.[1][4]

Troubleshooting Guide

Issue	Possible Cause	Solution
Difficulty dissolving SR-0813 in DMSO	- The concentration is too high.- The DMSO has absorbed water (hygroscopic).- Insufficient mixing.	- Try a lower concentration.- Use a fresh, unopened bottle of anhydrous DMSO.[1]- Use sonication or a vortex to aid dissolution.[1][2]
Precipitate forms in the stock solution upon storage	- The solution was not fully dissolved initially.- The storage temperature is fluctuating.- The concentration is too high for the storage temperature.	- Ensure the compound is completely dissolved before storing.- Maintain a consistent storage temperature.- Consider preparing a slightly more dilute stock solution.
Inconsistent experimental results	- Degradation of the SR-0813 stock solution.- Multiple freeze-thaw cycles.	- Prepare fresh stock solutions regularly.- Aliquot stock solutions to avoid repeated freeze-thaw cycles.

Quantitative Data Summary

Table 1: Solubility of **SR-0813** in DMSO

Parameter	Value	Source
Solubility	50 mg/mL (100.68 mM)	TargetMol[2]
Solubility	100 mg/mL (201.36 mM)	MedchemExpress[1]
Note:	Sonication or ultrasonic assistance is recommended to achieve higher concentrations. [1][2]	

Table 2: Recommended Storage Conditions for **SR-0813** in DMSO

Storage Temperature	Duration	Source
-80°C	Up to 1 year	TargetMol[2]
-80°C	Up to 6 months	MedchemExpress[1]
-20°C	Up to 1 month	MedchemExpress[1]

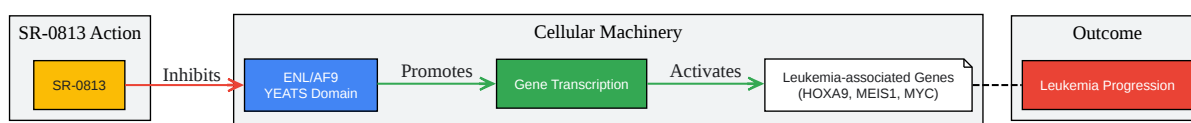
Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution of **SR-0813** in DMSO

- Materials:
 - **SR-0813** (Molecular Weight: 496.62 g/mol)
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
 - Sonicator or vortex mixer

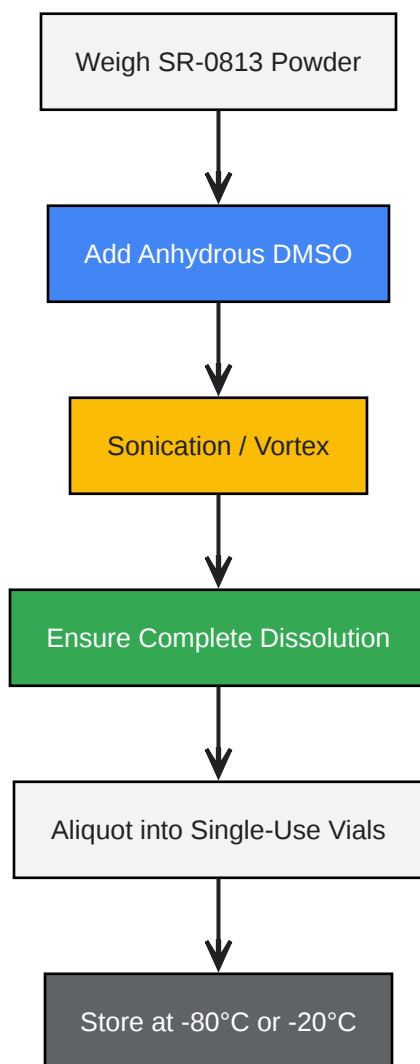
- Procedure:
 1. Calculate the required mass of **SR-0813**. For 1 mL of a 50 mM stock solution, you will need:
 - $\text{Mass} = 0.050 \text{ mol/L} * 0.001 \text{ L} * 496.62 \text{ g/mol} = 0.024831 \text{ g} = 24.83 \text{ mg}$
 2. Weigh out 24.83 mg of **SR-0813** powder and place it in a sterile vial.
 3. Add 1 mL of anhydrous DMSO to the vial.
 4. Vortex the solution vigorously. For higher concentrations or if dissolution is slow, place the vial in a sonicator bath for 5-10 minutes, or until the solid is completely dissolved.
 5. Visually inspect the solution to ensure there are no visible particles.
 6. Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
 7. Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Visualizations



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Caption: Mechanism of **SR-0813** in inhibiting leukemia progression.



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